

Technical Guide on 9(E)-Elaidyl Acetate and Its Biological Significance in Insects

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Compound of Interest

Compound Name: 9(E)-Elaidyl acetate

Cat. No.: B8260564

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A Note to Our Audience of Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive review of the scientific literature, it has been determined that there is currently a significant lack of specific data regarding the biological significance of **9(E)-Elaidyl acetate** within the field of insect science. While the broader class of fatty acid acetates is well-established as being crucial to insect communication, serving as pheromones for mating, aggregation, and other behaviors, specific research detailing the activity, experimental protocols, and signaling pathways of **9(E)-Elaidyl acetate** in insects is not presently available in public databases.

The Pherobase, a comprehensive database of pheromones and semiochemicals, lists "9-Octadecenyl acetate" as a semiochemical for the bumblebee species *Bombus filchnerae*; however, it does not specify the geometric isomer (E or Z) and lacks the detailed quantitative data and experimental context necessary to construct an in-depth technical guide as requested.^[1]

Given the constraints and the commitment to providing accurate, data-driven technical information, we are unable to present a detailed guide on **9(E)-Elaidyl acetate** at this time.

Proposed Alternative: A Technical Guide on a Closely Related, Well-Documented Insect Pheromone

We propose to develop a comprehensive technical guide on a structurally similar and extensively researched insect pheromone, such as (Z)-9-Dodecen-1-yl acetate or a member of the tetradecadienyl acetate family of compounds. These molecules are well-documented sex pheromones in numerous insect species, particularly within the order Lepidoptera, and there is a wealth of publicly available data to support the creation of a detailed technical resource that would meet all the core requirements of your original request, including:

- Quantitative Data Presentation: Clearly structured tables summarizing effective concentrations, behavioral response thresholds, electrophysiological data, and field trapping results.
- Detailed Experimental Protocols: Methodologies for chemical synthesis, behavioral bioassays (e.g., wind tunnel experiments), electroantennography (EAG), single sensillum recording (SSR), and analytical chemistry techniques (e.g., GC-MS).
- Signaling Pathway and Workflow Visualization: Graphviz diagrams illustrating biosynthetic pathways, modes of action, and experimental workflows, adhering to the specified formatting and color guidelines.

We believe that a technical guide on one of these well-characterized pheromones would be of significant value to researchers, scientists, and drug development professionals working in the areas of insect chemical ecology, pest management, and the development of novel semiochemical-based products.

We await your guidance on whether to proceed with a report on a suggested alternative compound.

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References

- 1. Semiochemical compound: 9-Octadecenyl acetate | C₂₀H₃₈O₂ [pherobase.com]

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